

# XL765 stability and storage conditions

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## Compound of Interest

Compound Name: XL765

Cat. No.: B1193789

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## XL765 Technical Support Center

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive guidance on the stability, storage, and handling of **XL765** (Voxtalisisib), a dual inhibitor of PI3K and mTOR. Here you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful application of **XL765** in your research.

## Stability and Storage Conditions

Proper storage and handling of **XL765** are critical for maintaining its integrity and ensuring reproducible experimental outcomes.

## Summary of Storage and Stability Data

Condition	Matrix	Temperature	Duration	Recommendation
Solid	Powder	-20°C	Up to 3 years[1] [2]	Store in a tightly sealed container in a dry environment.
Stock Solution	DMSO	-80°C	Up to 1 year[1][2]	Aliquot to avoid repeated freeze-thaw cycles. Use anhydrous, high-purity DMSO.
Stock Solution	DMSO	-20°C	Up to 1 month[1] [2]	Suitable for short-term storage. Avoid repeated freeze-thaw cycles.
Working Solution	Aqueous Media	Room Temp.	Same day	Prepare fresh before each experiment due to poor aqueous solubility.[1][2]

## Troubleshooting Guides

This section addresses common issues encountered during experiments with **XL765**.

### Issue 1: Precipitation of **XL765** in Aqueous Solutions

Question: I observed precipitation after diluting my **XL765** DMSO stock solution into my cell culture medium or aqueous buffer. What should I do?

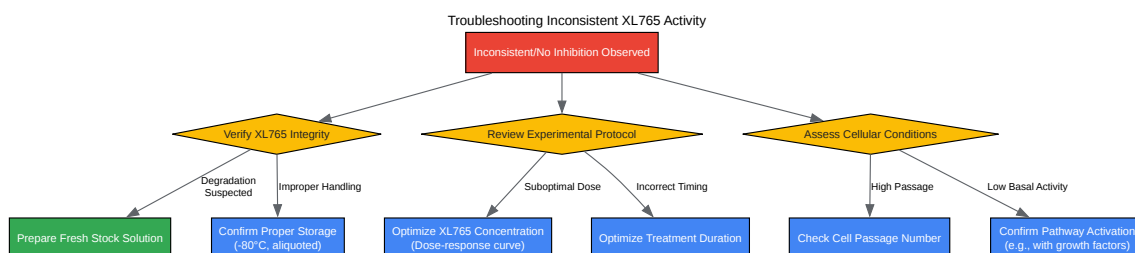
Answer: This is a common issue due to the low aqueous solubility of **XL765**. Here are several troubleshooting steps:

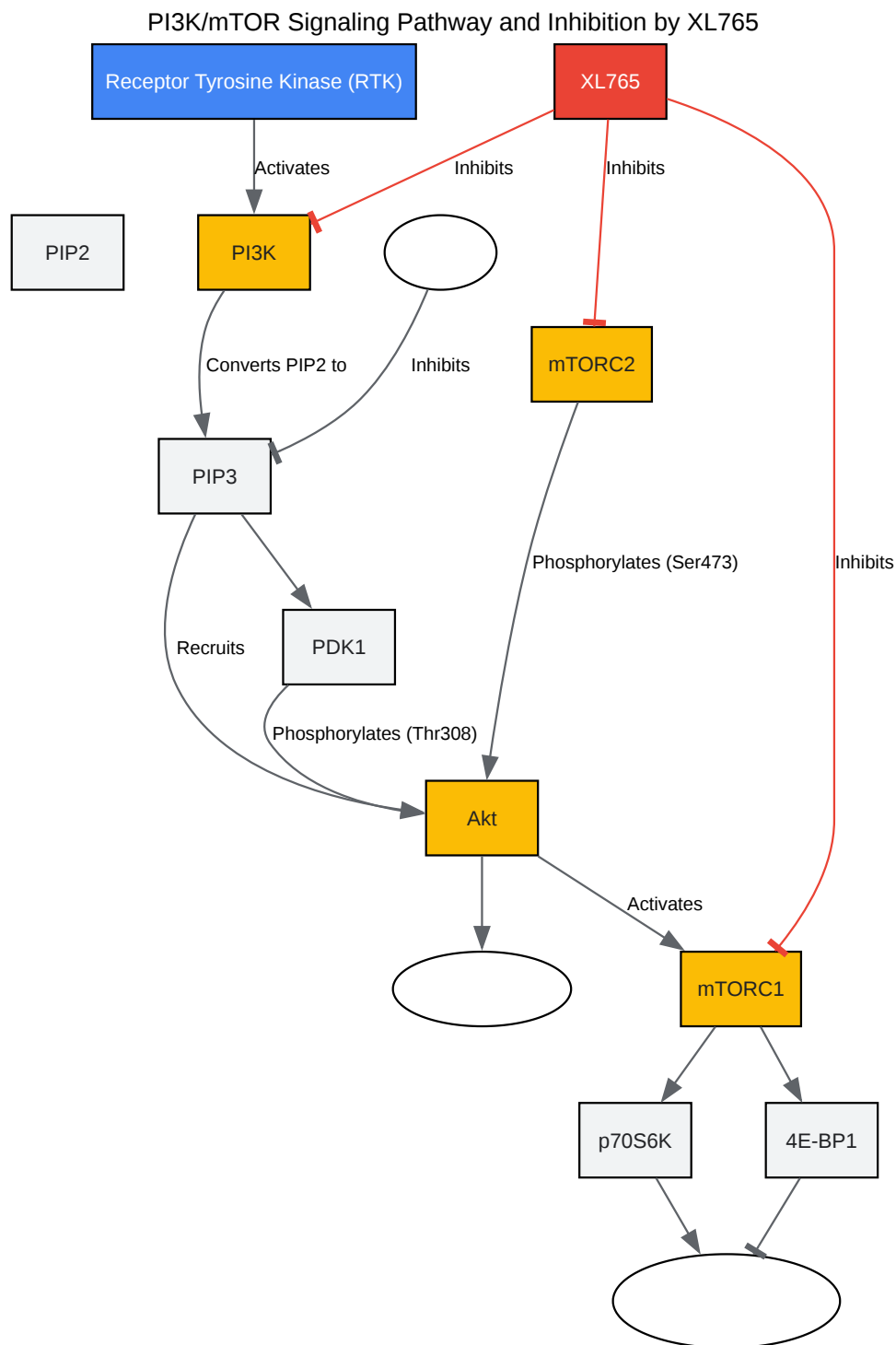
- **Lower the Final Concentration:** The most direct solution is to reduce the final concentration of **XL765** in your working solution. Precipitation often occurs when the concentration exceeds the solubility limit in the aqueous environment.
- **Optimize DMSO Concentration:** While DMSO is necessary to dissolve **XL765**, high concentrations can be toxic to cells. Aim for a final DMSO concentration of 0.1% to 0.5% in your culture medium, which is generally well-tolerated by most cell lines.
- **Use Pre-warmed Media:** Adding the **XL765** stock solution to a pre-warmed (37°C) medium or buffer can help improve and maintain its solubility.
- **Serial Dilutions:** Instead of a single large dilution, perform serial dilutions of the DMSO stock in your aqueous medium to reach the final desired concentration. This gradual decrease in solvent polarity can help prevent precipitation.
- **Vortexing:** Ensure the solution is mixed thoroughly by vortexing immediately after diluting the stock solution.

## Issue 2: Inconsistent or No Inhibition of PI3K/mTOR Pathway

**Question:** My Western blot results show inconsistent or no decrease in the phosphorylation of downstream targets like Akt or S6K after **XL765** treatment. What could be the cause?

**Answer:** Several factors can contribute to this issue. Consider the following troubleshooting workflow:





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## References

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